

Application Notes and Protocols for GSK3179106

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Compound of Interest

Compound Name: GSK3179106

Cat. No.: B8067863

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These application notes provide detailed information on the solubility of the selective RET kinase inhibitor, **GSK3179106**, in common laboratory solvents and protocols for its preparation.

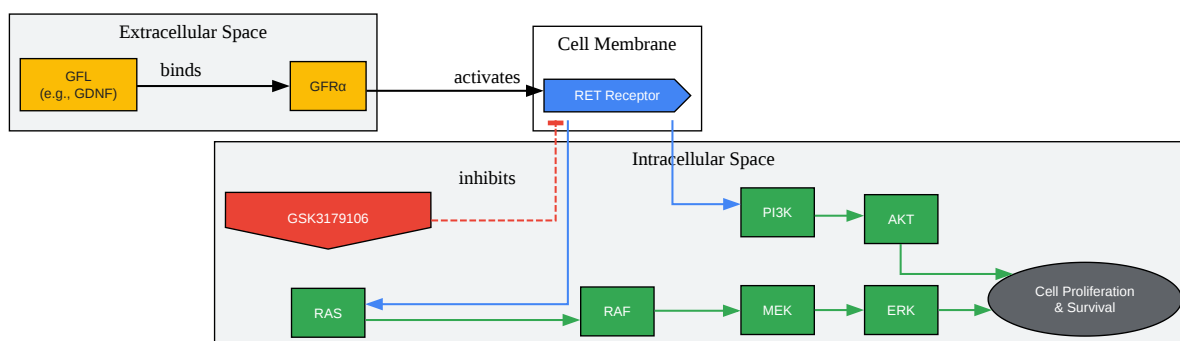
Solubility Data

GSK3179106 exhibits high solubility in Dimethyl Sulfoxide (DMSO). Information regarding its solubility in ethanol is not readily available in the reviewed literature, suggesting DMSO is the preferred solvent for creating stock solutions.

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (≥ 213.94 mM)[1]	Saturation is unknown. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.[1]
Ethanol	Data not available	-
Aqueous-Based (with 10% DMSO)	≥ 2.5 mg/mL (≥ 5.35 mM)[1][2]	In formulations containing 10% DMSO with co-solvents such as PEG300, Tween-80, Saline, SBE- β -CD in Saline, or Corn Oil.[2]

Signaling Pathway

GSK3179106 is a potent and selective inhibitor of the RET (Rearranged during Transfection) receptor tyrosine kinase. The RET signaling pathway is initiated by the binding of a glial cell line-derived neurotrophic factor (GDNF) family ligand (GFL) to its corresponding GFR α co-receptor. This complex then brings two RET molecules together, leading to their dimerization and autophosphorylation. This activation triggers downstream signaling cascades, including the RAS/RAF/MEK/ERK and PI3K/AKT pathways, which are crucial for cell proliferation, survival, and differentiation. **GSK3179106** exerts its effect by blocking the kinase activity of RET, thereby inhibiting these downstream signals.



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Caption: **GSK3179106** inhibits the RET signaling pathway.

Experimental Protocols

1. Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **GSK3179106** in DMSO, which can be further diluted for in vitro and in vivo applications.

Materials:

- **GSK3179106** powder (Molecular Weight: 467.41 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer

- Optional: Sonicator

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **GSK3179106** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.67 mg of **GSK3179106**.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **GSK3179106** powder. To prepare a 10 mM solution with 4.67 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Vortex the mixture thoroughly for several minutes to facilitate dissolution. If precipitation or phase separation occurs, gentle heating or sonication can be used to aid dissolution. Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to one year or at -80°C for up to two years.

2. Preparation of a Working Solution for In Vivo Studies

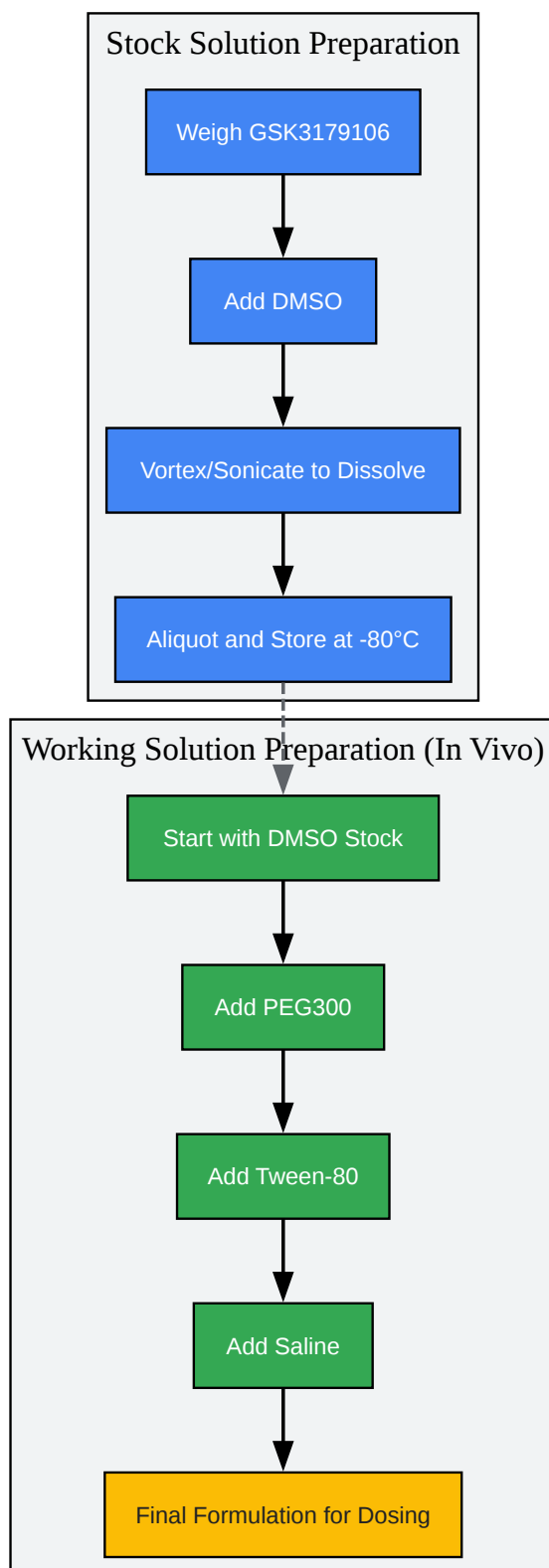
This protocol provides an example of how to prepare a formulation of **GSK3179106** for oral administration in animal models, starting from a DMSO stock solution.

Materials:

- **GSK3179106** DMSO stock solution (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Sterile Saline
- Sterile tubes for mixing
- Calibrated pipettes and sterile tips

Procedure: This protocol is for the preparation of 1 mL of a working solution with a final concentration of 2.5 mg/mL.

- Initial Dilution: In a sterile tube, add 400 μ L of PEG300.
- Add DMSO Stock: To the PEG300, add 100 μ L of a 25 mg/mL **GSK3179106** DMSO stock solution and mix thoroughly.
- Add Surfactant: Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Final Dilution: Add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix the final solution until it is clear and homogenous. The final concentration of **GSK3179106** will be 2.5 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Administration: The solution should be prepared fresh before administration to animals.



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Caption: Workflow for preparing **GSK3179106** solutions.

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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. medchemexpress.com [medchemexpress.com]
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